

"Potassium benzoate" CAS number and molecular formula

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Compound of Interest

Compound Name: Potassium benzoate

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Potassium Benzoate: A Comprehensive Technical Guide

CAS Number: 5928-68-7 Molecular Formula: $C_{14}H_{11}KO_3$

This technical guide provides an in-depth overview of **potassium benzoate**, a key organic salt. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, outlines a comprehensive experimental protocol for its synthesis, and explores its applications as a crucial chemical intermediate.

Core Chemical and Physical Data

Potassium benzoate, the potassium salt of benzoic acid, is a stable crystalline solid. The following table summarizes its key quantitative properties, providing a valuable resource for laboratory and developmental applications.

Property	Value	Source(s)
Molecular Weight	266.33 g/mol	[1][2][3][4]
Boiling Point	409°C at 760 mmHg	[2][3][4][5]
Flash Point	215.3°C	[2][3][4][5]
Density	1.67 g/cm ³	[2][5]
Vapor Pressure	2.01E-07 mmHg at 25°C	[2][4][5]
LogP	0.67240	[5]
Crystal System	Monoclinic	[1][6]
Space Group	P 1 21/c 1	[1]
Unit Cell Dimensions	a = 14.1283 Å, b = 9.0230 Å, c = 10.3639 Å	[1]
	$\alpha = 90.00^\circ$, $\beta = 111.4740^\circ$, $\gamma = 90.00^\circ$	[1]

Synthesis of Potassium Benzilate via Benzilic Acid Rearrangement

The primary method for synthesizing **potassium benzilate** is through the benzilic acid rearrangement of benzil in the presence of a strong base, typically potassium hydroxide.[7] This classic organic reaction, first reported by Justus von Liebig in 1838, involves the 1,2-rearrangement of a 1,2-diketone to form an α -hydroxy carboxylic acid salt.[7]

Experimental Protocol

This protocol provides a detailed methodology for the synthesis of **potassium benzilate** from benzil.

Materials:

- Benzil (1,2-diphenylethane-1,2-dione)

- Potassium Hydroxide (KOH)
- Ethanol (95%)
- Water (distilled)
- Sulfuric Acid (H₂SO₄), 2M solution (for conversion to benzilic acid for verification)
- Ice bath
- Reflux apparatus
- Buchner funnel and filter paper
- Beakers and Erlenmeyer flasks

Procedure:

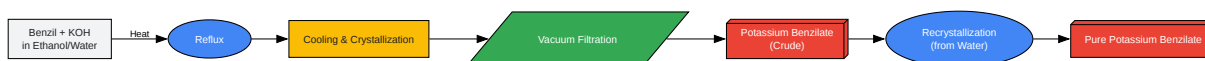
- In a round-bottom flask, prepare a solution of potassium hydroxide in a mixture of water and ethanol. For example, dissolve a specific molar equivalent of KOH in a minimal amount of water and then add ethanol.[8]
- Add benzil to the potassium hydroxide solution. The typical molar ratio is 1 to 2 equivalents of the base to the diketone.[9]
- The mixture will initially be a yellowish solution.[10] Heat the reaction mixture to reflux. As the reaction proceeds, the solution's color may change to a deep bluish-black or violet/blue, eventually becoming dark orange after approximately 20 minutes of heating.[8][10]
- After the reflux period (e.g., 20-30 minutes), cool the reaction mixture to room temperature.
- To induce crystallization of the **potassium benzilate**, cool the flask in an ice bath. Scratching the inside of the flask with a glass rod may be necessary to initiate precipitation.[10]
- Collect the resulting yellowish crystals of **potassium benzilate** by vacuum filtration using a Buchner funnel.[10]
- Wash the crystals with a small amount of cold ethanol to remove any unreacted benzil.[10]

- The product can be further purified by recrystallization from water.[8]
- To verify the product, a small sample can be converted to benzoic acid. Dissolve the **potassium benzoate** in water and acidify with a 2M solution of sulfuric acid. Benzoic acid will precipitate as a white solid.[10] The melting point of the dried benzoic acid can be measured (literature value: 150-152 °C) to confirm the identity of the product.[10]

Expected Yield: Yields for this reaction typically range from 32% to 64%.[10]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **potassium benzoate**.



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Synthesis of **Potassium Benzoate** Workflow

Applications in Drug Development

Potassium benzoate serves as a crucial precursor in the synthesis of various pharmaceuticals, particularly those containing a benzoic acid moiety. Benzoic acid and its esters are known to be antagonists of muscarinic acetylcholine receptors.[11] Consequently, **potassium benzoate** is a key starting material for the production of several glycolate pharmaceuticals. These include:

- Clidinium: An anticholinergic agent used to treat gastrointestinal disorders.
- Dilantin (Phenytoin): While the synthesis mentioned in one source was a lab exercise starting from benzil, it highlights the relevance of this chemical family in anticonvulsant drug synthesis.[11]
- Flutropium: A bronchodilator.
- Mepenzolate: An antimuscarinic agent.

The reactivity of the carboxylate and hydroxyl groups in the benzilate structure allows for further chemical modifications, making it a versatile building block in the development of new chemical entities.

Conclusion

Potassium benzilate is a well-characterized organic salt with significant applications in synthetic organic chemistry. Its straightforward synthesis via the benzilic acid rearrangement, coupled with its utility as a precursor to pharmaceutically active compounds, makes it a compound of considerable interest to the research and drug development communities. This guide provides the essential data and methodologies to facilitate its synthesis and application in a laboratory setting.

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